

5-Acetyl Rhein (C₁₇H₁₀O₇): A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Acetyl Rhein

Cat. No.: B125279

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Acetyl Rhein, a derivative of the anthraquinone compound Rhein, possesses the molecular formula C₁₇H₁₀O₇.^{[1][2][3][4][5]} While research directly focused on **5-Acetyl Rhein** is emerging, the extensive body of work on its parent compound, Rhein, provides a strong foundation for understanding its potential biological activities and mechanisms of action. This technical guide summarizes the key findings related to Rhein, offering insights into its effects on critical cellular signaling pathways implicated in cancer and inflammation, and presents this information as a proxy for **5-Acetyl Rhein**. It is postulated that **5-Acetyl Rhein** may exhibit similar, potentially modulated, activities.

Physicochemical Properties

A summary of the key physicochemical properties of **5-Acetyl Rhein** is presented in the table below.

Property	Value	Source
Molecular Formula	C17H10O7	[1] [2] [3] [4] [5]
Molecular Weight	326.26 g/mol	[1] [2] [3] [4] [5]
CAS Number	875535-35-6	[1] [3] [6]
IUPAC Name	5-(acetyloxy)-4-hydroxy-9,10-dioxoanthracene-2-carboxylic acid	[1] [3]
Synonyms	5-Acetoxy-4-hydroxy-9,10-dioxo-9,10-dihydroanthracene-2-carboxylic acid, Monoacerein	[3] [6]

Biological Activity and Quantitative Data

The biological activity of Rhein, the parent compound of **5-Acetyl Rhein**, has been investigated across various cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values, a measure of the potency of a substance in inhibiting a specific biological or biochemical function, have been determined in several studies. These values, summarized in the table below, indicate that Rhein can inhibit the proliferation of various cancer cells.

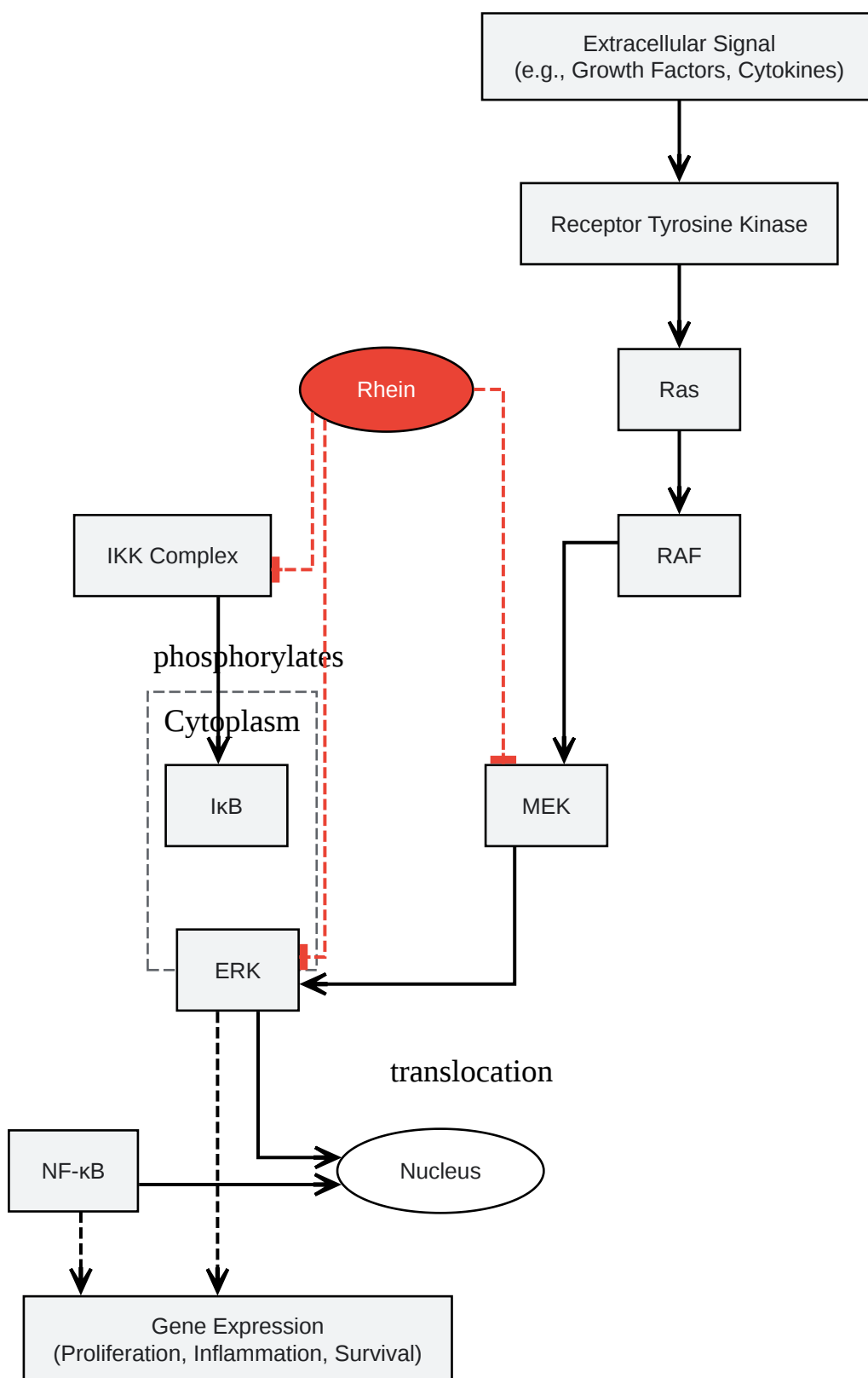
Cell Line	Cancer Type	IC50 (μM)	Incubation Time	Source
A549	Lung Cancer	47.3 μg/ml	24 h	[1]
A549/Taxol	Chemoresistant Lung Cancer	48.6 μg/ml	24 h	[1]
PC9	Lung Cancer	24.9 μg/ml	24 h	[1]
PC9/GD	Chemoresistant Lung Cancer	27.4 μg/ml	24 h	[1]
A498	Renal Cell Carcinoma	~60 μM	48 h	[3]
786-O	Renal Cell Carcinoma	~60 μM	48 h	[3]
ACHN	Renal Cell Carcinoma	~60 μM	48 h	[3]
YD-10B	Oral Cancer	106.8 μM	24 h	[7]
Ca9-22	Oral Cancer	90.96 μM	24 h	[7]
HepG-2	Liver Cancer	8.82 ± 0.95 μM	Not Specified	[2]
Spca-2	Not Specified	9.01 μM	Not Specified	[2]
HepG2	Liver Cancer	161.5 μM	24 h	[8]

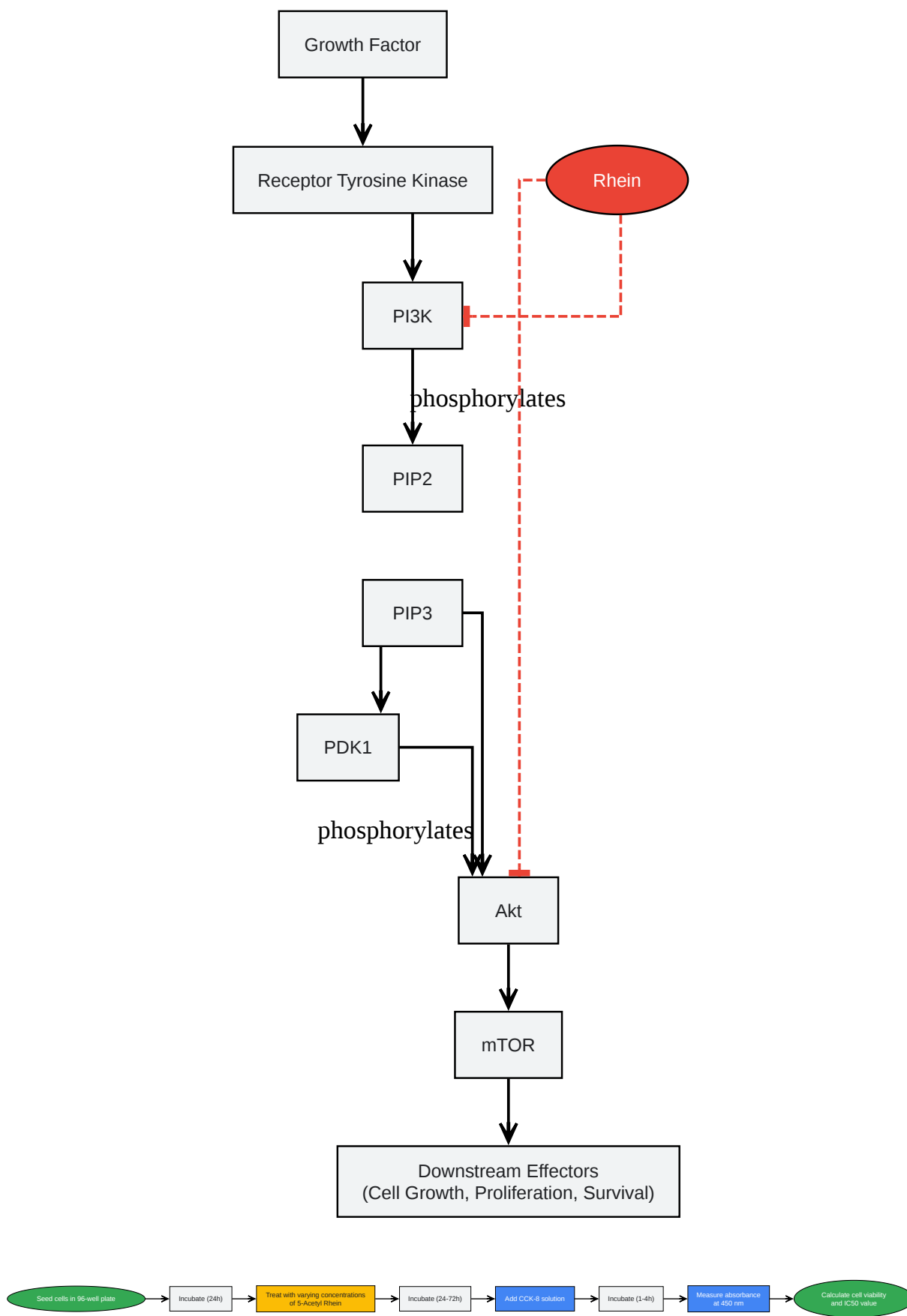
Key Signaling Pathways

Rhein has been shown to exert its biological effects by modulating key signaling pathways that are often dysregulated in cancer and inflammatory diseases. These include the Mitogen-Activated Protein Kinase (MAPK)/Nuclear Factor-kappa B (NF-κB) and the Phosphoinositide 3-kinase (PI3K)/Akt pathways.

MAPK/NF-κB Signaling Pathway

The MAPK and NF- κ B signaling pathways are crucial regulators of cell proliferation, survival, and inflammation.[9] Rhein has been demonstrated to inhibit these pathways, leading to anti-tumor and anti-inflammatory effects.[3][4][10]





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References

- 1. Rhein Inhibits the Progression of Chemoresistant Lung Cancer Cell Lines via the Stat3/Snail/MMP2/MMP9 Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis, Cytotoxicity, DNA Binding and Apoptosis of Rhein-Phosphonate Derivatives as Antitumor Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Rhein inhibits malignant phenotypes of human renal cell carcinoma by impacting on MAPK/NF-κB signaling pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Rhein Inhibits NF-κB Signaling Pathway to Alleviate Inflammatory Response and Oxidative Stress of Rats with Chronic Glomerulonephritis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. GSRS [gsrs.ncats.nih.gov]
- 6. 5-Acetyl Rhein | C17H10O7 | CID 9967100 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. mdpi.com [mdpi.com]
- 9. Measurement of constitutive MAPK and PI3K/AKT signaling activity in human cancer cell lines - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
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